

# In-Depth Technical Guide: Physicochemical Properties of 1-Bromo-10-phenyldecane

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## Compound of Interest

Compound Name: **1-Bromo-10-phenyldecane**

Cat. No.: **B1273156**

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This guide provides essential physicochemical data for **1-Bromo-10-phenyldecane**, a compound relevant to various research and drug development applications. The information is presented to be accessible to researchers, scientists, and professionals in the field of drug development.

## Physicochemical Data Summary

The fundamental molecular properties of **1-Bromo-10-phenyldecane** are summarized in the table below. These values are critical for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value
Molecular Formula	$C_{16}H_{25}Br$ [1][2][3]
Molecular Weight	297.28 g/mol [1][2]
Alternate Name	(10-Bromodec-1-yl)benzene[2]
CAS Number	85562-26-1[1][2]

## Experimental Protocols

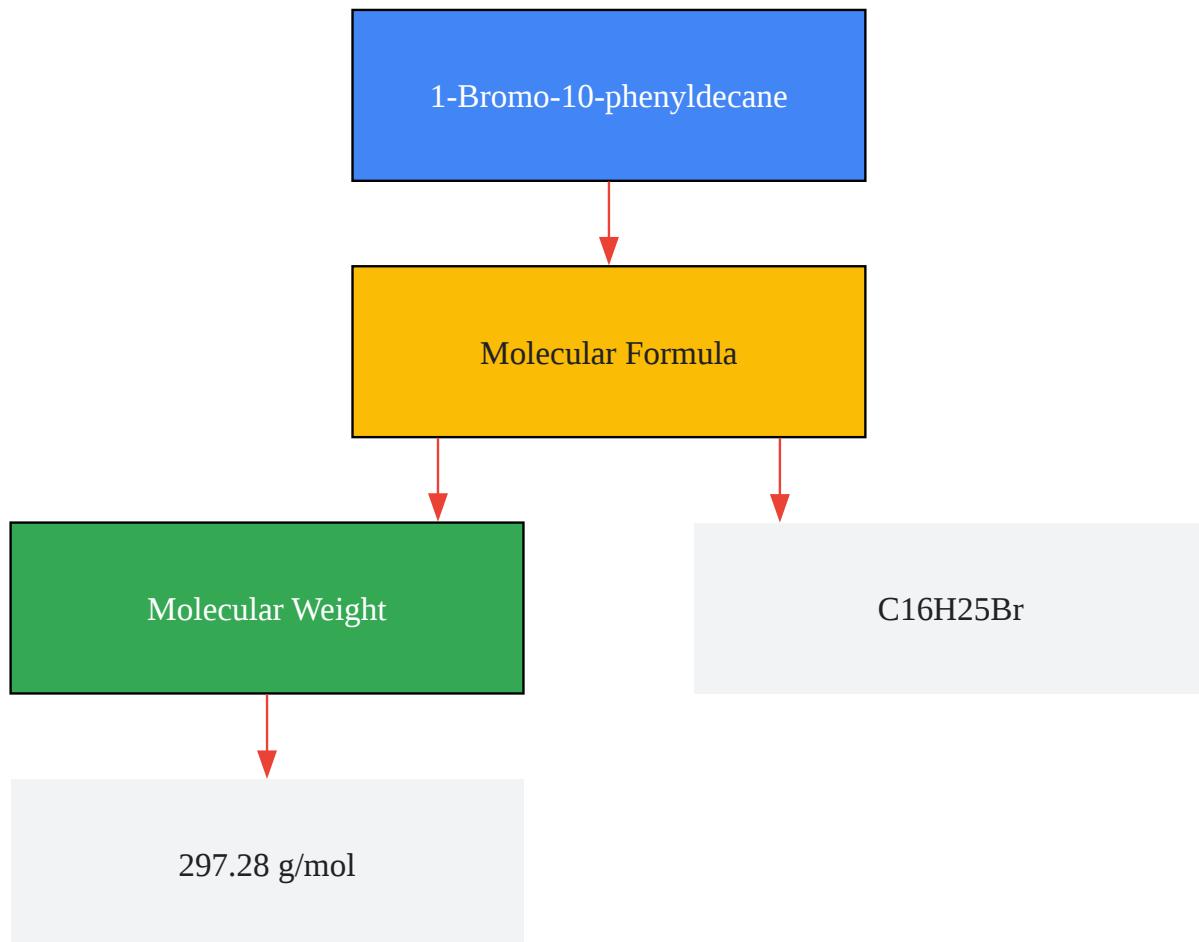
The determination of the molecular weight and formula of **1-Bromo-10-phenyldecane** is typically achieved through a combination of mass spectrometry and elemental analysis.

Mass Spectrometry: High-resolution mass spectrometry (HRMS) would be employed to determine the accurate mass of the molecular ion. This experimental value is then compared to the calculated exact mass of the proposed formula,  $C_{16}H_{25}Br$ , which is 296.114 g/mol [4].

Elemental Analysis: Combustion analysis would be performed to determine the percentage composition of carbon, hydrogen, and bromine in the sample. These experimental percentages are then compared to the theoretical percentages calculated from the molecular formula  $C_{16}H_{25}Br$ .

## Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's name to its fundamental physicochemical properties.



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### Compound to Properties Relationship

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## References

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